

Technical Guide: Isotopic Purity and Labeling of Methyl 2-bromopropanoate-d4

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Compound of Interest

Compound Name: Methyl 2-bromopropanoate-d4

Cat. No.: B15557802

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic purity and labeling of **Methyl 2-bromopropanoate-d4**. This deuterated compound is a valuable tool in pharmaceutical research and development, primarily serving as an internal standard in bioanalytical assays and for mechanistic studies in drug metabolism and pharmacokinetics (DMPK). The substitution of hydrogen with deuterium at the 2- and 3-positions of the propanoate backbone allows for its differentiation from the endogenous, unlabeled compound, ensuring accurate quantification in complex biological matrices.

Quantitative Data Summary

The isotopic enrichment and chemical purity of **Methyl 2-bromopropanoate-d4** are critical parameters that dictate its suitability for sensitive analytical applications. The following tables summarize typical specifications for this isotopically labeled compound, based on data for closely related deuterated analogs and general standards for high-quality research-grade chemicals.

Table 1: Isotopic Enrichment Specifications

Parameter	Specification	Analytical Method
Isotopic Enrichment	≥ 98 atom % D	Mass Spectrometry, NMR Spectroscopy
Deuterated Positions	2, 3, 3, 3	NMR Spectroscopy
Isotopic Distribution	Report relative abundance of d0, d1, d2, d3, d4 species	Mass Spectrometry

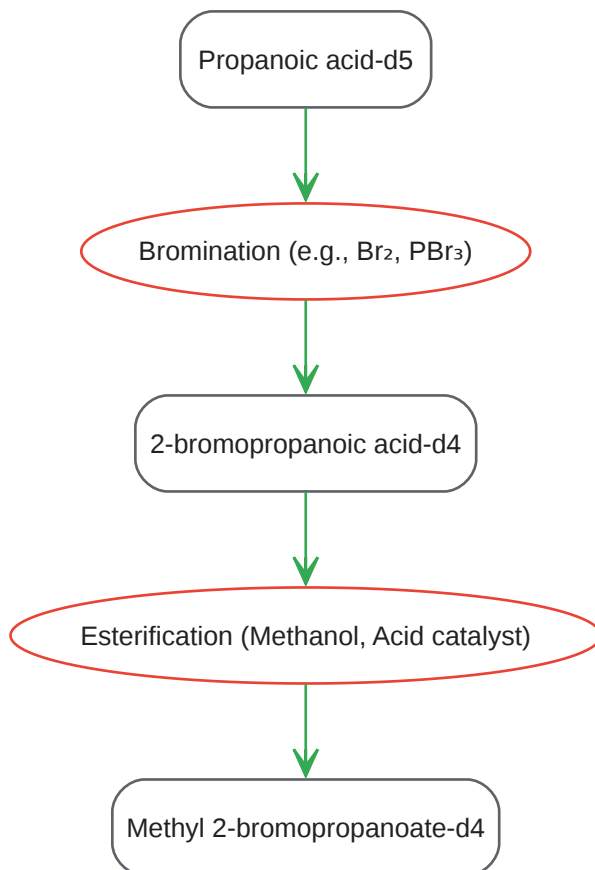
Table 2: Chemical Purity and Physical Properties

Parameter	Specification	Analytical Method
Chemical Purity	$\geq 98\%$	Gas Chromatography (GC), HPLC
Molecular Formula	$C_4H_3D_4BrO_2$	-
Molecular Weight	171.05 g/mol	Mass Spectrometry
Appearance	Clear, light yellow liquid	Visual Inspection
Unlabeled CAS Number	5445-17-0	-

Synthesis Overview

While a specific, detailed synthesis for **Methyl 2-bromopropanoate-d4** is not widely published, a plausible and common approach involves the esterification of deuterated 2-bromopropanoic acid.

Plausible Synthetic Pathway for Methyl 2-bromopropanoate-d4



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Caption: Generalized synthetic route for **Methyl 2-bromopropanoate-d4**.

Experimental Protocols

Accurate determination of isotopic enrichment and chemical purity is paramount for the reliable use of **Methyl 2-bromopropanoate-d4**. The following are detailed protocols for the key analytical methods.

Determination of Isotopic Enrichment by High-Resolution Mass Spectrometry (HRMS)

This method is used to determine the isotopic distribution and overall deuterium enrichment of the compound.

Instrumentation:

- Liquid Chromatograph coupled to a High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap)

Reagents:

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (optional, for enhancing ionization)
- **Methyl 2-bromopropanoate-d4** sample

Procedure:

- Sample Preparation: Prepare a dilute solution of **Methyl 2-bromopropanoate-d4** in a suitable solvent (e.g., acetonitrile/water).
- LC-MS Analysis: Inject the sample into the LC-HRMS system. While chromatographic separation may not be essential for a pure sample, it can help remove interfering impurities.
- Mass Spectral Acquisition: Acquire the full scan mass spectrum in the region of the molecular ion of **Methyl 2-bromopropanoate-d4**. For this compound, the molecular ion $[M+H]^+$ will be observed in positive ion mode.
- Data Analysis:
 - Identify the isotopic cluster for the molecular ion.
 - Integrate the peak areas for the unlabeled (d0) and all deuterated (d1, d2, d3, d4) species.
 - Calculate the isotopic enrichment using the following formula: % Isotopic Enrichment = $(\text{Sum of intensities of deuterated species} / \text{Sum of intensities of all species}) \times 100$

Determination of Isotopic Enrichment and Purity by NMR Spectroscopy

NMR spectroscopy is a powerful tool for confirming the positions of deuterium labeling and quantifying the isotopic enrichment.

Instrumentation:

- NMR Spectrometer (400 MHz or higher)

Reagents:

- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- Internal standard of known concentration (optional, for quantitative NMR)
- **Methyl 2-bromopropanoate-d4** sample

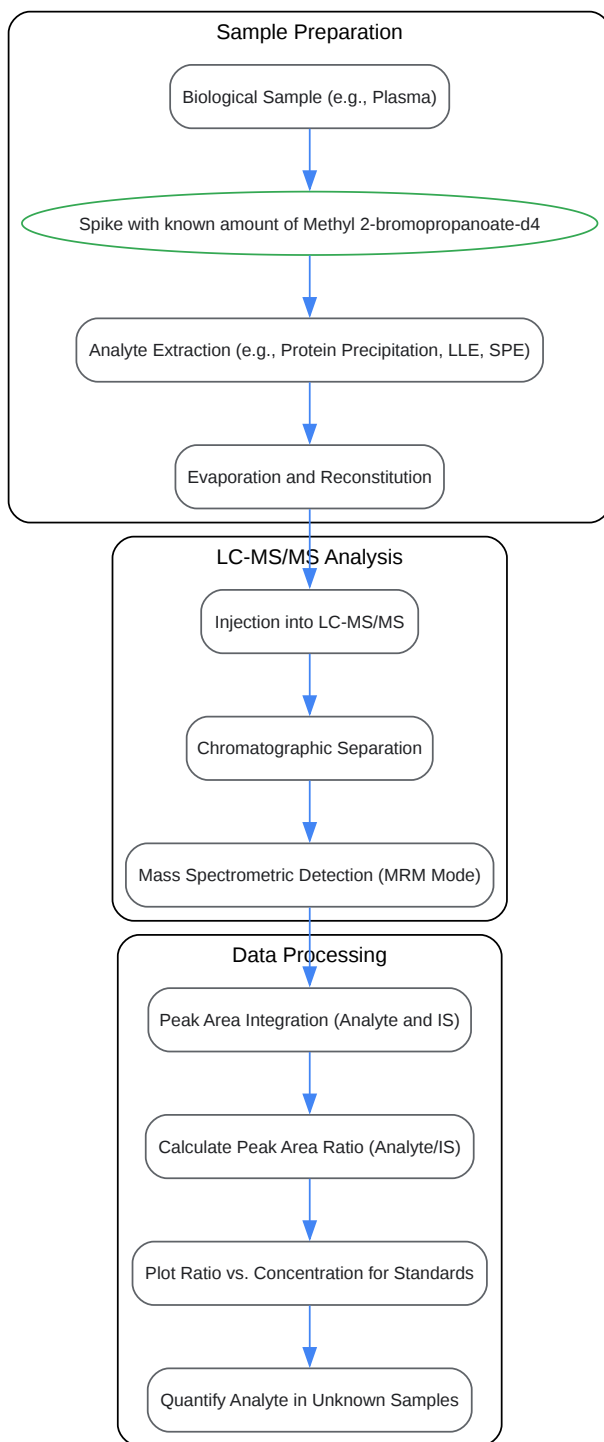
Procedure:

- Sample Preparation: Dissolve a precisely weighed amount of **Methyl 2-bromopropanoate-d4** in a suitable deuterated solvent.
- ^1H NMR Acquisition: Acquire the proton NMR spectrum. The absence or significant reduction of signals at the chemical shifts corresponding to the protons at the 2- and 3-positions confirms a high level of deuteration.
- Calculation of Isotopic Enrichment: The isotopic enrichment can be estimated by comparing the integral of any residual proton signals at the deuterated positions to the integral of a non-deuterated signal (e.g., the methyl ester protons).
- ^2H NMR Acquisition (Optional but Recommended):
 - Prepare a concentrated solution of the compound in a protonated solvent (e.g., CHCl_3).
 - Acquire the deuterium NMR spectrum. This will show signals corresponding to the deuterated positions, providing direct evidence of the labeling sites.

Application: Use as an Internal Standard in LC-MS Bioanalysis

A primary application of **Methyl 2-bromopropanoate-d4** is as an internal standard for the quantification of an unlabeled analyte in a biological matrix. The following workflow illustrates this process.

Workflow for Quantitative Bioanalysis using a Deuterated Internal Standard

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